Technical Support Center: Caspase-4 Validation in Low-Expression Models

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Compound of Interest	
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Status: Operational Ticket ID: CASP4-VAL-001 Assigned Specialist: Senior Application Scientist, Cell Signaling Division Subject: Robust activation and detection of Caspase-4 (Non-canonical Inflammasome) in epithelial and non-myeloid cell lines.

The Challenge: Why is this experiment failing?

User Query:"I am treating HeLa/HEK293 cells with LPS, but I see no Caspase-4 cleavage and no cell death. My Western blots are clean. Is the antibody defective?"

Scientist's Analysis: The issue is likely not the antibody but the mechanism of delivery. Unlike Caspase-1 (activated by canonical inflammasomes via extracellular signals), Caspase-4 is an intracellular sensor. It detects lipopolysaccharide (LPS) directly within the cytosol.
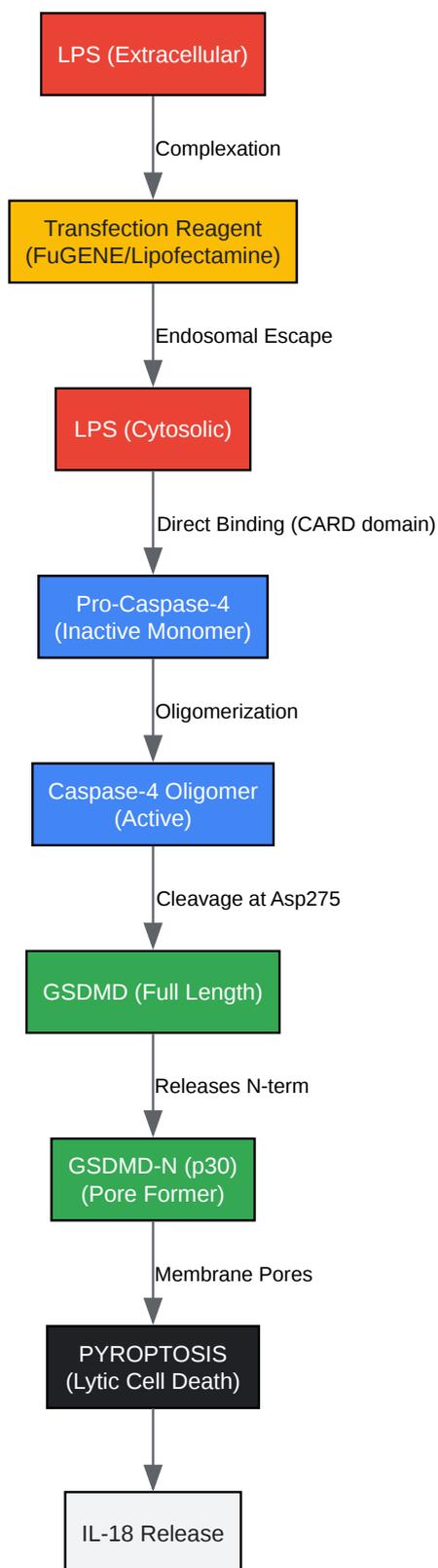
In low-expression cell lines (epithelial, fibroblasts), two barriers exist:

- Access: Extracellular LPS cannot passively cross the membrane to reach Caspase-4.

- Abundance: Basal levels of Caspase-4 in non-myeloid cells are often below the detection limit of standard Western blots without induction.

This guide provides a validated workflow to overcome these barriers using LPS Transfection (to bypass the membrane) and GSDMD cleavage (as a signal amplifier).

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The Mechanism: Non-Canonical Inflammasome Pathway[1][2][3][4]

Understanding the pathway is critical for designing controls. Caspase-4 directly binds the Lipid A moiety of LPS.[1][2] This oligomerization triggers protease activity, cleaving Gasdermin D (GSDMD) to execute pyroptosis.[3]

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LPS (Extracellular)

↓ Complexation

Transfection Reagent
(FuGENE/Lipofectamine)

↓ Endosomal Escape

LPS (Cytosolic)

↓ Direct Binding (CARD domain)

Pro-Caspase-4
(Inactive Monomer)

↓ Oligomerization

Caspase-4 Oligomer
(Active)

↓ Cleavage at Asp275

GSDMD (Full Length)

↓ Releases N-term

GSDMD-N (p30)
(Pore Former)

↓ Membrane Pores

PYROPTOSIS
(Lytic Cell Death)

↓

IL-18 Release

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Figure 1: The Non-Canonical Inflammasome Pathway.[1] Note that Caspase-4 activation requires cytosolic LPS entry, achieved here via transfection.

Validated Protocol: Intracellular LPS Transfection

Objective: Force LPS into the cytosol to trigger Caspase-4 in low-expression cells (e.g., HeLa, HT-29, Caco-2).

Reagents Required

Reagent	Specification	Purpose
LPS	E. coli O111:B4 (Ultra-pure)	The agonist. Avoid crude preps to minimize TLR4 noise.
Transfection Reagent	FuGENE HD or Lipofectamine 2000	Delivery vehicle.
Priming Agent	IFN-γ (Human)	Critical for low-expression cells. Upregulates Casp-4.
Control	Caspase-4 KO Cell Line	The only true negative control.

Step-by-Step Workflow

1. Priming (The Signal Boost)

- Why: Epithelial cells have low basal Caspase-4. Interferon-gamma (IFN-γ) treatment dramatically upregulates Caspase-4 expression via IRF1/STAT1 signaling.

- Action: Seed cells at 70% confluency. Treat with 10–50 ng/mL IFN-γ for 16–24 hours prior to LPS transfection.

2. LPS Transfection (The Trigger)

- Preparation: Mix LPS (2 µg) with Transfection Reagent (5 µL) in 100 µL Opti-MEM. Incubate 20 mins at RT.

- Treatment: Add complex dropwise to cells (in serum-free or low-serum media).

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- Duration: Incubate for 4–6 hours. (Note: Pyroptosis is fast; longer incubations result in loss of detached cells).

3. Sample Collection (Crucial Step)

- Warning: Pyroptotic cells float! Do not discard the supernatant.

- Action: Collect culture media (contains floating dead cells) + trypsinize adherent cells. Combine both fractions into one tube. Centrifuge, wash with PBS, and lyse the entire pellet.

Detection & Readouts: The "Self-Validating" System

Western Blotting is the standard, but detecting the cleaved p20 fragment of Caspase-4 is notoriously difficult due to rapid degradation. We recommend a Dual-Readout Strategy.

# A. Primary Readout: Gasdermin D (GSDMD) Cleavage

Caspase-4's main job is to cleave GSDMD. The cleaved GSDMD-N fragment (p30) is a stable, high-abundance marker of Caspase-4 activity.

- Target: GSDMD (Full length ~53 kDa) -> Cleaved N-term (~30 kDa).

- Interpretation: Appearance of the p30 band is definitive proof of non-canonical activation in Casp-1 deficient systems.

B. Secondary Readout: Caspase-4 Processing

- Target: Pro-Caspase-4 (~43 kDa) -> Cleaved Large Subunit (p20).

- Optimization: Use a high-sensitivity chemiluminescent substrate (e.g., Femto/WestPico).

- Antibody Selection: Use a rabbit polyclonal raised against the internal region (e.g., residues 100-300) to detect both pro and cleaved forms.

Experimental Workflow Diagram
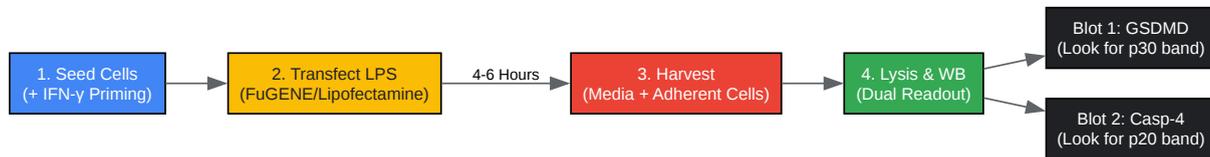
Figure 2: Experimental Workflow for Caspase-4 Validation. Note the inclusion of culture media in the harvest step to capture pyroptotic cells.

Troubleshooting & FAQs

Q1: I see cell death, but no Caspase-4 cleavage band.

A: The p20 fragment has a short half-life.

- Fix 1: Switch your readout to GSDMD cleavage (p30). It is the functional outcome and accumulates more stably.

- Fix 2: Use a Pan-Caspase inhibitor (Z-VAD-fmk) at a low dose (5-10 µM) during transfection. This "traps" the catalytic intermediate, often stabilizing the p20 band, though it blocks cell death.

Q2: How do I distinguish Caspase-4 activity from Caspase-1?

A: This is the most common error. Substrates like Ac-LEVD-pNA are not specific.

- Validation: You must use a Caspase-4 Knockout (KO) line or a Caspase-1 inhibitor (Z-YVAD-fmk).

- If Z-YVAD-fmk (Casp-1 specific) fails to block cell death, but Z-VAD-fmk (Pan-caspase) blocks it, the pathway is likely Caspase-4 driven.

Q3: My "LPS Control" (LPS added to media) is negative.

A: This is expected and confirms the integrity of your experiment. Extracellular LPS stimulates TLR4/NF-kB (cytokine production) but does not activate Caspase-4 processing. Only transfected LPS triggers the non-canonical inflammasome. This difference is a key specificity control.

References

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- Shi, J., et al. (2015). "Cleavage of GSDMD by inflammatory caspases determines pyroptotic cell death." Nature, 526, 660–665.

- Knodler, L. A., et al. (2014). "Non-canonical inflammasome activation of caspase-4/caspase-11 mediates epithelial defenses against enteric bacterial pathogens." Cell Host & Microbe, 16(2), 249-256.

For further assistance, contact the Application Support Team with your specific cell line and lot number of the antibody used.

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Sources

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